quantitative proteomics workflow using "GLYCINE:HCL, ETHYL ESTER (13C2; 15N)"

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Compound of Interest	
Compound Name:	*GLYCINE:HCL, ETHYL ESTER (13C2; 15N)*
Cat. No.:	*B1580111*

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Application Note: High-Precision Carboxyl-Targeted Quantitative Proteomics

Abstract & Introduction

Standard quantitative proteomics often relies on amine-reactive reagents (e.g., TMT, iTRAQ, dimethyl labeling) that target N-termini and Lysine residues. However, these methods can bias analysis against acidic proteins or fail to capture the full complexity of post-translational modifications (PTMs) occurring near acidic residues (Aspartate/Glutamate).

This guide details a robust Carboxyl-Targeted Quantitative Proteomics workflow using Glycine Ethyl Ester (GEE).[1] By utilizing the stable isotope-labeled form **Glycine:HCl, Ethyl Ester (13C2; 15N)**, researchers can perform binary isotopic labeling of peptide carboxyl groups (C-termini, Asp, Glu).

This method offers three distinct advantages:

- Orthogonality: Provides complementary coverage to amine-based strategies.[2]

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- Charge Modulation: Neutralizes negative charges on Asp/Glu, altering ionization efficiency and fragmentation patterns, often simplifying spectra for acidic peptides.
- Cost-Effectiveness: Utilizes standard chemical coupling (EDC chemistry) rather than expensive proprietary kits.

Mechanism of Action

The core chemistry relies on the carbodiimide-mediated coupling of the primary amine on the Glycine Ethyl Ester to carboxyl groups on the peptide.

The Reagents

- Light Reagent (L): Glycine Ethyl Ester (Natural Isotopes: 12C, 14N).
- Heavy Reagent (H): **Glycine:HCl, Ethyl Ester (13C2; 15N)**.[3]
  - Isotope Location: The 13C and 15N atoms are located on the glycine backbone.[4]
  - Mass Shift: +3.007 Da per labeled carboxyl group.

The Reaction[1][5][6]

- Activation: 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) activates the carboxylic acid groups (C-terminus, Asp, Glu) on the peptide, forming an unstable O-acylisourea intermediate.
- Coupling: The primary amine of the Glycine Ethyl Ester acts as a nucleophile, attacking the activated ester.
- Result: Formation of a stable amide bond, attaching the –NH–CH2–CO–O–CH2–CH3 moiety to the peptide.

Mass Shift Calculation: | Component | Formula Added | Monoisotopic Mass (Light) | Monoisotopic Mass (Heavy) |

Mass | | :--- | :--- | :--- | :--- | :--- | | Modification |

| 85.0528 Da | 88.0565 Da | +3.0037 Da |

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Note: The mass shift scales with the number of acidic residues. A peptide with one C-terminus and one Aspartate will exhibit a +6 Da shift.

Experimental Workflow

The following diagram illustrates the comparative workflow for binary quantification (Control vs. Treated).

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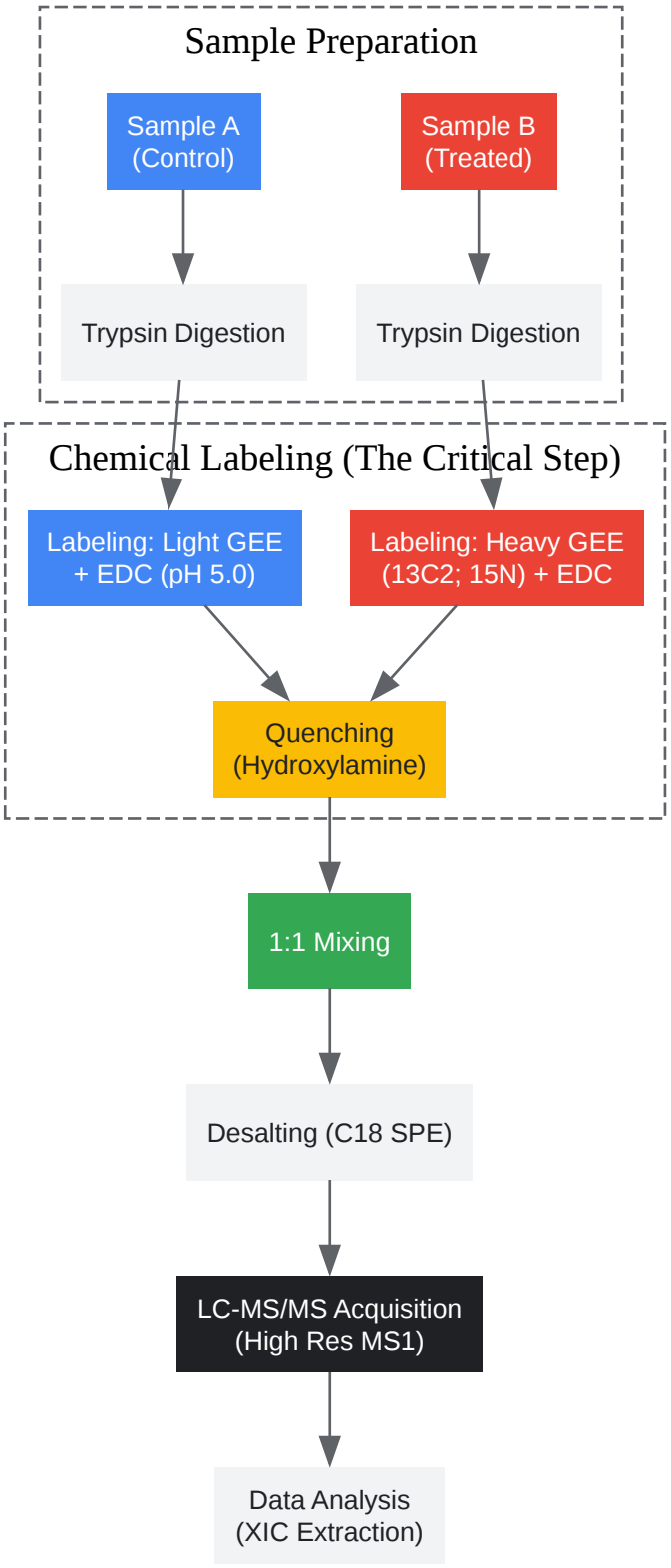

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Figure 1: Binary isotopic labeling workflow using Glycine Ethyl Ester for quantitative proteomics.

Detailed Protocol

Reagent Preparation

Prepare all solutions fresh. EDC is hygroscopic and hydrolyzes rapidly in water; do not store aqueous EDC stocks.

Reagent	Concentration	Buffer/Solvent	Notes
Coupling Buffer	50 mM MES, pH 5.0	Water	Do not use amine buffers (Tris) or carboxyl buffers (Acetate/Citrate).
Light GEE Stock	2 M	Coupling Buffer	Adjust pH to 5.0 with NaOH/HCl.
Heavy GEE Stock	2 M	Coupling Buffer	Glycine:HCl, Ethyl Ester (13C2; 15N). Adjust pH to 5.0.
EDC Stock	1 M	Water	Prepare immediately before use.
Quenching Buffer	10% Hydroxylamine	Water	Or use 1M Tris, pH 8.5.

Protein Digestion

- Lyse cells in 50 mM HEPES (pH 7.5), 8 M Urea. Avoid buffers containing primary amines.
- Reduce (5 mM DTT, 30 min, 56°C) and alkylate (15 mM IAA, 30 min, dark).
- Dilute Urea to <1 M using 50 mM MES (pH 5.0). Note: Standard trypsin digestion usually requires pH 8. However, for this workflow, perform digestion at pH 8, then desalt or buffer exchange into MES pH 5.0 before labeling.

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- Recommended: Perform C18 desalting (Sep-Pak) after digestion to remove lysis buffer salts. Reconstitute peptides in 50 mM MES, pH 5.0.

Labeling Reaction (The "GEE" Step)

This step must be performed in parallel for Light and Heavy samples.

- Peptide Concentration: Adjust peptide concentration to ~1 µg/µL in MES buffer (pH 5.0).
- Add GEE: Add Light GEE stock to Sample A and Heavy GEE stock to Sample B.
  - Ratio: Final concentration of GEE should be 1 M (huge molar excess over peptides).
- Add EDC: Add EDC stock to initiate the reaction.
  - Ratio: Final concentration of EDC should be 50 mM.
- Incubation: Vortex and incubate at Room Temperature for 2 hours.
  - pH Check: Check pH after adding reagents. The reaction must remain between pH 4.5 and 5.5. If it drifts high, EDC hydrolyzes; if low, coupling efficiency drops.
- Quenching: Add Hydroxylamine to a final concentration of 0.1% or elevate pH to 8.5 with Tris to hydrolyze remaining active esters. Incubate for 15 mins.

Post-Labeling Processing

- Mixing: Combine Sample A (Light) and Sample B (Heavy) in a 1:1 ratio based on initial protein mass.
- Cleanup: The sample now contains high concentrations of salt (MES, GEE, EDC byproducts). Rigorous C18 desalting is mandatory.
- Fractionation (Optional): High-pH reversed-phase fractionation is compatible with these labels.

Data Acquisition & Analysis

Mass Spectrometry Settings

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- Type: Data-Dependent Acquisition (DDA) or DIA.
- Resolution: High resolution (60k or 120k at MS1) is critical to resolve the neutron-encoded shifts, especially for peptides with multiple acidic residues.
- Fragmentation: HCD is recommended. The GEE label is relatively stable but can produce reporter ions or neutral losses depending on collision energy.

Database Search Parameters

Configure your search engine (MaxQuant, Proteome Discoverer, Skyline) with the following modifications:

- Fixed Modifications: Carbamidomethyl (C).[5]
- Variable Modifications: Oxidation (M).
- Quantification Channels (Labels):
  - Light: GEE (C-term, D, E).[6][7] Composition:

    . Mass

    : +85.05276 Da.
  - Heavy: GEE (C-term, D, E).[6][7] Composition:

    . Mass

    : +88.0565 Da.
- Specificity: Trypsin (allow for missed cleavages, as derivatization near cleavage sites might affect efficiency, though usually done after digestion).

Data Interpretation[8]

- Doublets: Look for peptide doublets in MS1 separated by multiples of 3.0037 Da.
- Shift Multiplicity:

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- 1 C-term (neutral) + 0 Asp/Glu = +3 Da shift.
- 1 C-term + 1 Asp = +6 Da shift.
- 1 C-term + 2 Glu = +9 Da shift.

- Calculation:

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Validation & Troubleshooting

Issue	Probable Cause	Solution
Incomplete Labeling	pH drift during reaction.	Ensure strong buffering with MES. Check pH with micro-strips during reaction.
Side Reactions	N-acylurea formation.	Ensure GEE is in high excess (1M) to outcompete the rearrangement of the O-acylisourea intermediate.
Precipitation	High concentration of EDC/GEE.	Dilute sample slightly or perform reaction in two aliquots.
Low ID Rate	Spectra complexity/Shifted hydrophobicity.	GEE increases hydrophobicity. Adjust LC gradient to higher organic % earlier.

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